

Application Notes and Protocols: Preparing BJE6-106 Stock Solution in DMSO

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Compound of Interest

Compound Name: BJE6-106

Cat. No.: B2548068

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Introduction

BJE6-106 is a potent and selective third-generation Protein Kinase C delta (PKC δ) inhibitor with a half-maximal inhibitory concentration (IC₅₀) of 0.05 μ M.^{[1][2][3][4]} It demonstrates high selectivity for PKC δ over classical PKC isozymes, such as PKC α (IC₅₀ = 50 μ M), with a selectivity ratio of approximately 1000-fold.^{[5][6]} This compound is a valuable tool in cancer research, particularly for studying malignancies with NRAS mutations, like melanoma.^{[3][6]}

BJE6-106 has been shown to induce caspase-dependent apoptosis and suppress cell survival by activating the MKK4-JNK-H2AX signaling pathway.^{[1][3][6]}

These application notes provide a detailed protocol for the preparation, storage, and application of **BJE6-106** stock solutions using Dimethyl Sulfoxide (DMSO) as the solvent.

BJE6-106 Chemical and Physical Properties

Proper preparation of **BJE6-106** solutions begins with an understanding of its fundamental properties. All quantitative data is summarized for clarity.

Property	Value	Reference
CAS Number	1564249-38-2	[1] [2] [7] [8]
Molecular Formula	C ₂₆ H ₂₃ NO ₂	[2] [7]
Molecular Weight	381.47 g/mol	[2] [5] [7]
Appearance	White to off-white solid	[1]
Purity	≥98%	[5] [8]

Solubility Data

BJE6-106 exhibits high solubility in DMSO, which is the recommended solvent for preparing concentrated stock solutions for in vitro use.

Solvent	Maximum Solubility	Notes	Reference
DMSO	50 mg/mL (131.07 mM)	Sonication is required for complete dissolution. Use of newly opened, anhydrous DMSO is recommended as the product is hygroscopic.	[1] [2] [7]

Protocol: Preparation of a 10 mM BJE6-106 Stock Solution

This protocol details the steps to prepare a 10 mM stock solution of **BJE6-106** in DMSO. This concentration is a common starting point for serial dilutions in experimental setups.

Materials

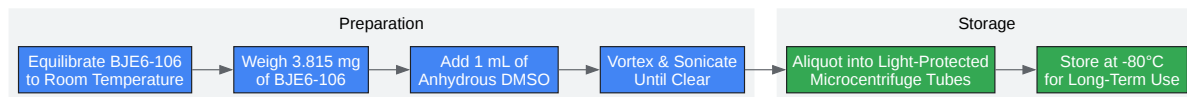
- BJE6-106** solid powder (CAS: 1564249-38-2)

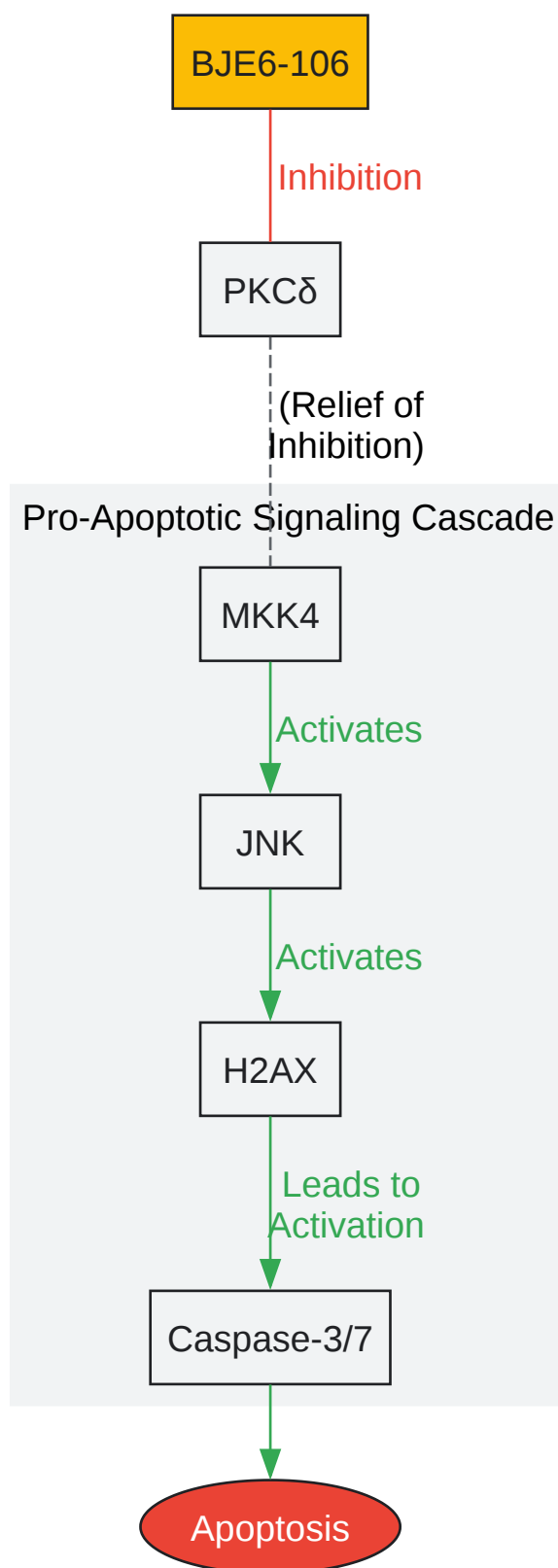
- Anhydrous or high-purity Dimethyl Sulfoxide (DMSO)
- Sterile, amber, or foil-wrapped microcentrifuge tubes
- Calibrated analytical balance
- Precision micropipettes and sterile tips
- Vortex mixer
- Bath sonicator

Safety Precautions

- Handle **BJE6-106** powder in a well-ventilated area or a chemical fume hood.
 - Wear appropriate personal protective equipment (PPE), including safety glasses, a lab coat, and chemical-resistant gloves.
 - Consult the Material Safety Data Sheet (MSDS) for **BJE6-106** and DMSO before handling.
- [\[5\]](#)

Experimental Workflow for Stock Solution Preparation





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